

Proper Disposal of Glutamyvaline: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Glutamyvaline*

Cat. No.: *B1366778*

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical compounds is a critical aspect of laboratory operations. This guide provides essential information and step-by-step procedures for the proper disposal of **Glutamyvaline**, a dipeptide composed of glutamic acid and valine. Adherence to these guidelines will help maintain a safe laboratory environment and ensure regulatory compliance.

Chemical and Physical Properties

A thorough understanding of a compound's properties is fundamental to its safe handling and disposal. The following table summarizes the key quantitative data for **Glutamyvaline**.

Property	Value
Molecular Formula	C10H18N2O5[1][2][3][4]
Molecular Weight	246.26 g/mol [1][2]
Appearance	White to off-white solid[4]
Decomposition Temperature	Above 210°C[1]
Maximal Aqueous Solubility	9.02 g/L (at pH 5–6)[1]
Solubility in DMSO	<1 g/L[1]

Disposal Procedures

The primary recommendation for the disposal of **Glutamylvaline** is to utilize a licensed chemical destruction plant or controlled incineration with flue gas scrubbing.^[5] Do not discharge **Glutamylvaline** into sewer systems or contaminate water, foodstuffs, feed, or seed.^[5]

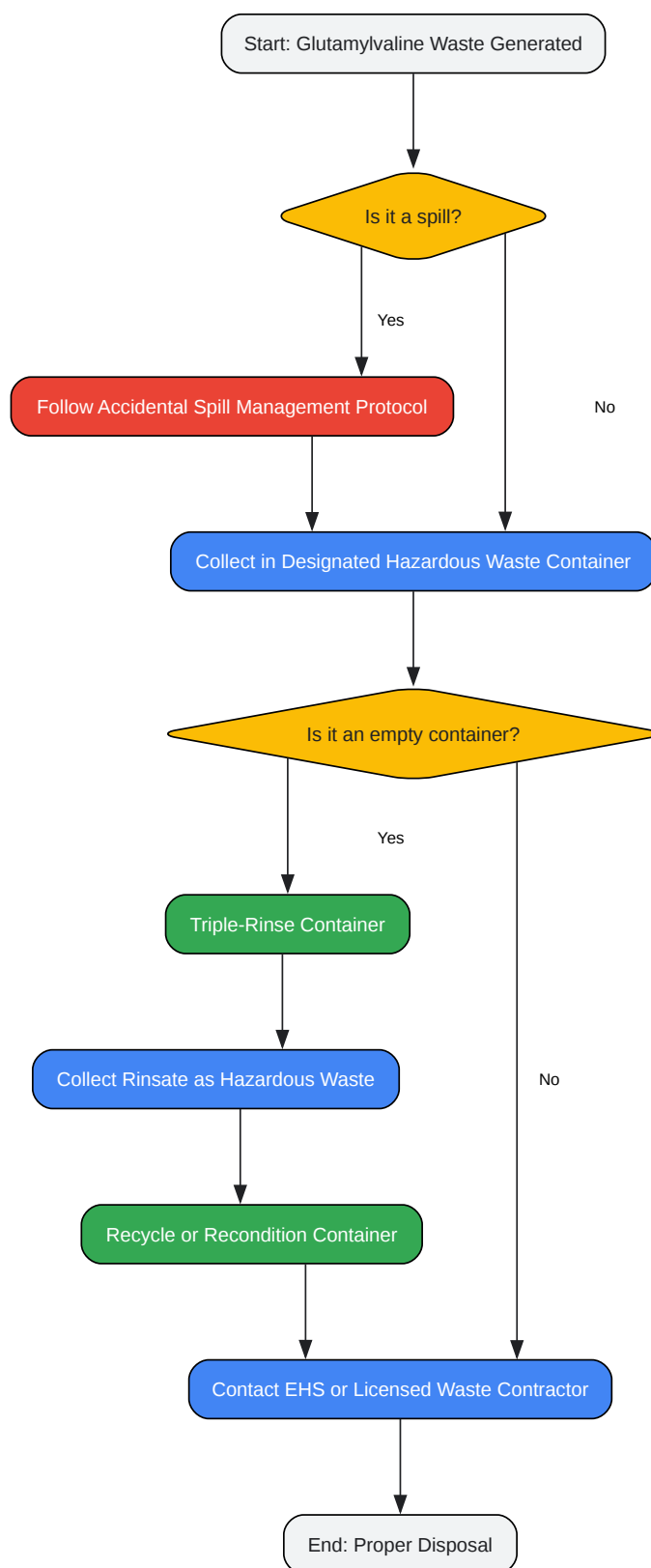
Step-by-Step Disposal Protocol:

- Personal Protective Equipment (PPE): Before handling **Glutamylvaline** for disposal, ensure appropriate PPE is worn. This includes chemical-impermeable gloves, safety goggles, and a lab coat. In case of dust formation, a self-contained breathing apparatus may be necessary.^[5]
- Segregation and Waste Collection:
 - Collect waste **Glutamylvaline**, including any contaminated materials (e.g., weighing paper, gloves), in a designated and clearly labeled hazardous waste container.
 - Ensure the container is compatible with the chemical and is kept closed when not in use.
- Accidental Spill Management:
 - In the event of a spill, avoid dust formation.^[5]
 - Evacuate personnel from the immediate area.^[5]
 - Wear appropriate PPE, including chemical-impermeable gloves and eye protection.^[5]
 - Ensure adequate ventilation.^[5]
 - Carefully sweep up the solid material and place it into the designated hazardous waste container.
- Container Disposal:
 - Empty containers should be triple-rinsed (or the equivalent) with a suitable solvent.^[5]
 - The rinsate should be collected and treated as hazardous waste.

- After proper rinsing, the container can be offered for recycling or reconditioning.^[5]
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to arrange for pickup and disposal of the waste.
 - Provide the contractor with the Safety Data Sheet (SDS) for **Glutamylvaline** to ensure they have all the necessary information for safe handling and disposal.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Glutamylvaline**.



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Caption: **Glutamyvaline** Disposal Workflow.

By following these procedures, laboratory professionals can ensure the safe and environmentally responsible disposal of **Glutamylvaline**, thereby fostering a culture of safety and regulatory compliance within their research environment.

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